

An In-depth Technical Guide to Dde Biotin-PEG4-alkyne

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Compound of Interest

Compound Name: *Dde Biotin-PEG4-alkyne*

Cat. No.: *B607005*

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This guide provides a comprehensive overview of the chemical properties and applications of **Dde Biotin-PEG4-alkyne**, a versatile reagent for bioconjugation and proteomics research. Designed for researchers, scientists, and drug development professionals, this document details the molecule's specifications, outlines a key experimental protocol, and illustrates a typical workflow.

Core Molecular Data

Dde Biotin-PEG4-alkyne is a chemically cleavable biotin-labeling reagent that incorporates a tetraethylene glycol (PEG4) spacer arm and a terminal alkyne group. This structure allows for its use in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry reactions, enabling the attachment of a biotin tag to azide-modified molecules. The key feature of this reagent is the 1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl (Dde) protecting group on the biotin molecule, which allows for the mild release of the biotinylated molecule from streptavidin.

A summary of its key quantitative data is presented below.

Property	Value
Molecular Weight	650.83 g/mol [1] [2] [3] [4]
Chemical Formula	C ₃₂ H ₅₀ N ₄ O ₈ S [1] [2] [3]
CAS Number	1802908-00-4 [1] [2]
Purity	>96% [1]

Experimental Protocol: Labeling of Azide-Modified Proteins via Click Chemistry

This protocol provides a general procedure for the labeling of an azide-modified protein with **Dde Biotin-PEG4-alkyne** using a copper-catalyzed click reaction.

Materials:

- Azide-modified protein
- **Dde Biotin-PEG4-alkyne**
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(2-carboxyethyl)phosphine (TCEP)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Phosphate-buffered saline (PBS), pH 7.4
- Dimethyl sulfoxide (DMSO)
- Protein desalting column

Procedure:

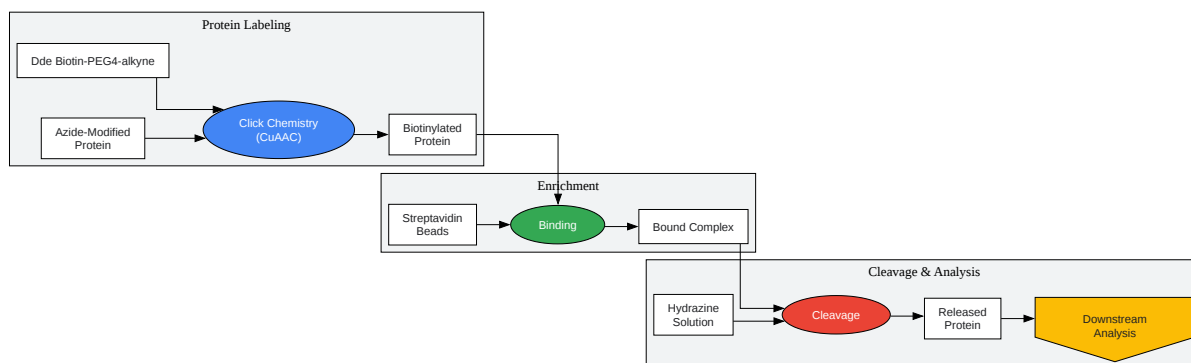
- Reagent Preparation:

- Prepare a 10 mM stock solution of **Dde Biotin-PEG4-alkyne** in anhydrous DMSO.
- Prepare a 50 mM stock solution of CuSO₄ in deionized water.
- Prepare a 500 mM stock solution of sodium ascorbate in deionized water. This solution should be made fresh for each experiment.
- Prepare a 50 mM stock solution of THPTA in deionized water.
- Protein Preparation:
 - Dissolve the azide-modified protein in PBS to a final concentration of 1-5 mg/mL.
 - If the protein has disulfide bonds that need to be reduced, add TCEP to a final concentration of 1 mM and incubate for 30 minutes at room temperature.
- Click Reaction:
 - In a microcentrifuge tube, combine the following in order:
 - Azide-modified protein solution
 - **Dde Biotin-PEG4-alkyne** (use a 10- to 20-fold molar excess over the protein)
 - THPTA (to a final concentration of 1 mM)
 - CuSO₄ (to a final concentration of 0.1 mM)
 - Sodium ascorbate (to a final concentration of 1 mM)
 - Vortex the mixture gently to ensure thorough mixing.
 - Incubate the reaction for 1-4 hours at room temperature or overnight at 4°C. The optimal reaction time may need to be determined empirically.
- Purification:
 - Remove the excess unreacted **Dde Biotin-PEG4-alkyne** and copper catalyst using a protein desalting column according to the manufacturer's instructions.

- Elute the labeled protein in PBS.
- Verification of Labeling:
 - Confirm the successful biotinylation of the protein using techniques such as SDS-PAGE followed by streptavidin-HRP blotting or mass spectrometry.

Illustrative Workflow

The following diagram illustrates a typical experimental workflow for the enrichment of biotinylated proteins using streptavidin beads and subsequent cleavage of the Dde linker.



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Caption: Workflow for labeling, enrichment, and cleavage.

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References

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